

Application Note: Modular Synthesis of the Celecoxib Scaffold using ETFBO

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Compound of Interest

Compound Name: 4-Ethoxy-1,1-difluorobut-3-en-2-one

CAS No.: 285135-89-9; 375856-23-8

Cat. No.: B2809586

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Abstract & Core Directive

This Application Note details the protocol for the synthesis of the Celecoxib (Celebrex®) scaffold using 4-Ethoxy-1,1,1-trifluoro-3-buten-2-one (ETFBO).

Unlike the traditional industrial route, which relies on the Claisen condensation of 4-methylacetophenone with ethyl trifluoroacetate to form a specific 1,3-dione, the ETFBO Protocol utilizes a convergent, modular approach. This method first establishes the regiochemically defined 3-trifluoromethylpyrazole core, followed by late-stage C-H functionalization. This protocol is specifically designed for research environments requiring high-purity scaffolds for the rapid generation of Celecoxib analogs ("Coxibs") with superior regiocontrol.

Scientific Integrity & Logic (The "Why")

The Regioselectivity Challenge

The classical synthesis of Celecoxib involves the reaction of 4,4,4-trifluoro-1-(4-methylphenyl)butane-1,3-dione with 4-sulfonamidophenylhydrazine. While effective, this route suffers from a critical thermodynamic issue: the formation of regioisomers. The condensation can yield both the desired 1,5-diaryl-3-trifluoromethylpyrazole (Celecoxib) and the undesired 1,3-diaryl-5-trifluoromethylpyrazole impurity, which is difficult to separate.

The ETFBO Advantage

ETFBO acts as a "masked" trifluoroacetylacetaldehyde. Its vinylogous ester structure provides distinct electrophilic sites—a "hard" carbonyl (C2) and a "soft" enol ether (C4).

- **Regiocontrol:** When reacted with aryl hydrazines under controlled conditions, ETFBO overwhelmingly favors the formation of the 3-trifluoromethyl isomer.
- **Modular Utility:** Because ETFBO lacks the 5-aryl substituent, it generates the "Des-methyl Celecoxib" core (1-(4-sulfamoylphenyl)-3-trifluoromethylpyrazole). This allows the researcher to install any aryl group at the 5-position via Palladium-catalyzed C-H activation, making this protocol ideal for library generation (e.g., changing the tolyl group to a chlorophenyl or naphthyl group without resynthesizing the dione).

Experimental Protocol

Phase 1: Synthesis of the Pyrazole Core

Objective: Synthesis of 4-[3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide.

Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6][7][8][9]	Role
ETFBO	168.11	1.1	Building Block
4-Sulfonamidophenylhydrazine HCl	223.68	1.0	Nucleophile
Ethanol (Absolute)	-	Solvent	Medium
Triethylamine (Et3N)	101.19	1.1	Acid Scavenger

Workflow

- Preparation: In a 250 mL round-bottom flask equipped with a magnetic stir bar, suspend 4-sulfonamidophenylhydrazine hydrochloride (10 mmol, 2.24 g) in Ethanol (50 mL).
- Neutralization: Add Triethylamine (11 mmol, 1.53 mL) dropwise to liberate the free hydrazine. The suspension should clear slightly.
- Addition: Cool the mixture to 0°C. Add ETFBO (11 mmol, 1.85 g) dropwise over 10 minutes. Note: ETFBO is sensitive to moisture; handle under inert atmosphere if possible.
- Cyclization: Allow the reaction to warm to room temperature, then heat to reflux (78°C) for 4 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.
- Isolation: Cool to room temperature. Concentrate the solvent to ~20% volume under reduced pressure. Pour the residue into ice-cold water (100 mL).
- Purification: A white precipitate will form. Filter the solid, wash with cold water (3 x 20 mL), and dry under vacuum.
 - Expected Yield: 85-92%
 - Product: Scaffold A (Des-methyl Celecoxib).

Phase 2: Late-Stage C-H Arylation (The "Celecoxib" Step)

Objective: Installation of the p-Tolyl group at the 5-position.

Note: This step utilizes "Fagnou-type" direct arylation conditions, avoiding the need for pre-functionalized boronic acids.

Materials

Reagent	Role
Scaffold A (from Phase 1)	Substrate
4-Iodotoluene	Coupling Partner
Pd(OAc) ₂ (5 mol%)	Catalyst
P(t-Bu) ₂ Me-HBF ₄ (10 mol%)	Ligand
K ₂ CO ₃ (2.0 equiv)	Base
Pivalic Acid (30 mol%)	Proton Shuttle (Crucial)
DMA (Dimethylacetamide)	Solvent

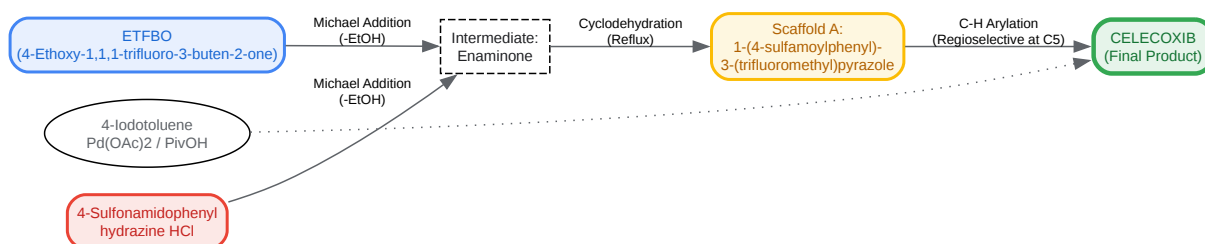
Workflow

- **Charging:** In a sealed tube, combine Scaffold A (1.0 mmol), 4-Iodotoluene (1.5 mmol), Pd(OAc)₂ (11 mg), Ligand (28 mg), K₂CO₃ (276 mg), and Pivalic Acid (30 mg).
- **Inerting:** Evacuate and backfill with Argon (3 cycles). Add anhydrous DMA (5 mL).
- **Reaction:** Heat to 110°C for 12-16 hours.
- **Work-up:** Dilute with EtOAc, wash with water and brine. Dry over Na₂SO₄.
- **Purification:** Flash column chromatography (Hexane/EtOAc gradient).
 - Target Product: Celecoxib (4-[5-(4-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide).[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)
 - Validation: Match NMR with reference standard (Singlet at 2.30 ppm for Toly-CH₃).

Visualizations

Reaction Pathway & Mechanism

The following diagram illustrates the regioselective cyclization driven by the electronic properties of ETFBO, followed by the C-H activation step.

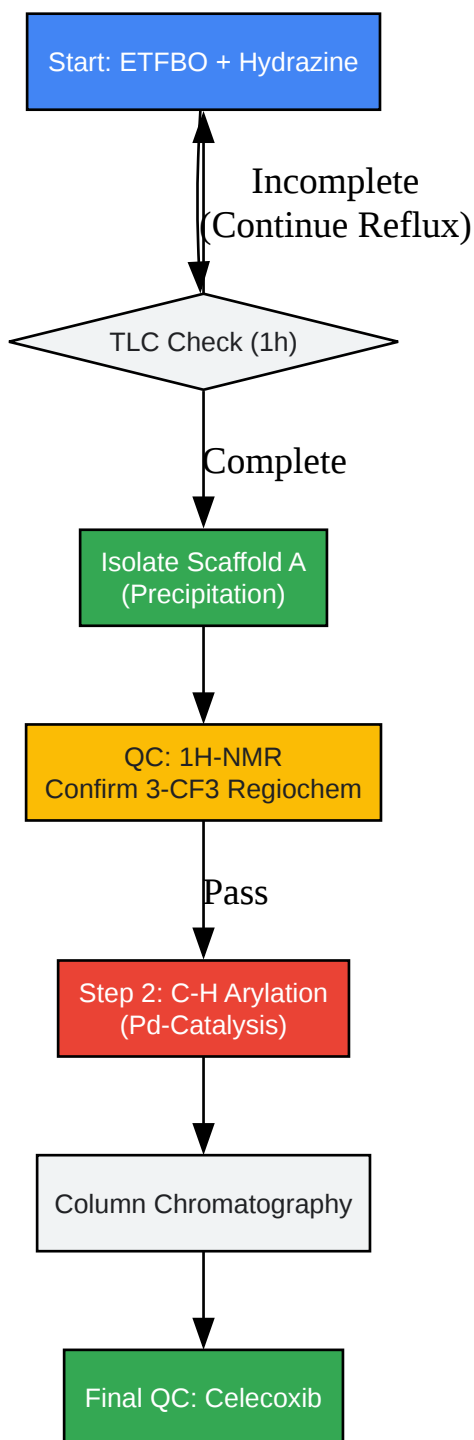


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Figure 1: Two-stage modular synthesis of Celecoxib. ETFBO establishes the trifluoromethyl-pyrazole core (Scaffold A), which is then arylated to form the final drug.

Process Workflow (Decision Tree)

This flowchart guides the researcher through critical decision points during the synthesis.



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Figure 2: Operational workflow for the synthesis, emphasizing the Quality Control (QC) checkpoint after scaffold formation.

Analytical Data & Quality Control

To ensure the protocol was successful, compare your isolated product against these standard parameters.

Table 1: Physicochemical Properties

Parameter	Scaffold A (Intermediate)	Celecoxib (Final)
Molecular Formula	C10H8F3N3O2S	C17H14F3N3O2S
Molecular Weight	291.25 g/mol	381.37 g/mol
Appearance	White crystalline solid	White powder
Melting Point	160-162°C	157-159°C
¹⁹ F NMR (DMSO-d6)	-62.4 ppm (s)	-62.8 ppm (s)
Key ¹ H NMR Signal	6.90 (d, 1H, Pyrazole-H4)	2.30 (s, 3H, TolyI-CH3)

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